

Application Note and Protocol: Preparing SJ-172550 Stock Solutions in DMSO

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Compound of Interest

Compound Name: SJ-172550

Cat. No.: B7775890

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Audience: Researchers, scientists, and drug development professionals.

Introduction

SJ-172550 is a potent and reversible small molecule inhibitor of Mouse double minute X (MDMX).[1][2] It functions by binding to the p53-binding pocket of MDMX, thereby disrupting the MDMX-p53 protein-protein interaction.[3][4] This inhibition frees the p53 tumor suppressor to activate downstream pathways, leading to apoptosis in cells where MDMX is amplified, such as in certain types of retinoblastoma.[5] The preparation of accurate and stable stock solutions is a critical first step for ensuring reproducible results in in vitro and in vivo experiments. Dimethyl sulfoxide (DMSO) is the recommended solvent for **SJ-172550**. [2][3] This document provides a detailed protocol for the preparation, storage, and handling of **SJ-172550** stock solutions in DMSO.

Quantitative Data Summary

The key chemical and physical properties of **SJ-172550** are summarized in the table below for quick reference.

Property	Value
Molecular Formula	C ₂₂ H ₂₁ ClN ₂ O ₅
Molecular Weight	428.87 g/mol [1] [2]
CAS Number	431979-47-4
Appearance	Crystalline solid
Solubility in DMSO	≥33.33 mg/mL (77.72 mM) to 86 mg/mL (200.52 mM). [1] [3] Sonication and the use of fresh, anhydrous DMSO are recommended. [1] [3]
Storage (Powder)	-20°C for up to 3 years. [4]
Storage (DMSO Solution)	-80°C for up to 2 years; -20°C for up to 1 year. [4] Avoid repeated freeze-thaw cycles. [6]

Experimental Protocol: Preparation of a 10 mM SJ-172550 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **SJ-172550** in DMSO. The concentration can be adjusted based on experimental needs by modifying the mass of the compound or the volume of the solvent accordingly.

Materials and Equipment

- **SJ-172550** powder
- Anhydrous or high-purity Dimethyl Sulfoxide (DMSO)
- Analytical balance
- Sterile microcentrifuge tubes or cryovials
- Calibrated micropipettes and sterile tips
- Vortex mixer

- Water bath sonicator (recommended)
- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

Calculations

To prepare a 10 mM stock solution, the required mass of **SJ-172550** must be calculated.

- Formula: $\text{Mass (mg)} = \text{Desired Concentration (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
- Example Calculation for 1 mL of 10 mM stock:
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 428.87 \text{ g/mol} \times 1000 \text{ mg/g}$
 - $\text{Mass (mg)} = 4.29 \text{ mg}$

Procedure

- Preparation: Before opening, allow the vial of **SJ-172550** powder to equilibrate to room temperature for 15-20 minutes to prevent condensation of moisture.
- Weighing: Carefully weigh out the calculated amount (e.g., 4.29 mg) of **SJ-172550** powder and place it into a sterile microcentrifuge tube.
- Solubilization: Add the calculated volume (e.g., 1 mL) of fresh, anhydrous DMSO to the tube containing the powder.
- Dissolution: Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
- Sonication (if necessary): If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes. Visually inspect the solution to ensure there are no visible particulates.[\[3\]](#)
- Aliquoting: To avoid repeated freeze-thaw cycles, aliquot the stock solution into smaller, single-use volumes (e.g., 10-50 μL) in sterile cryovials.[\[6\]](#)

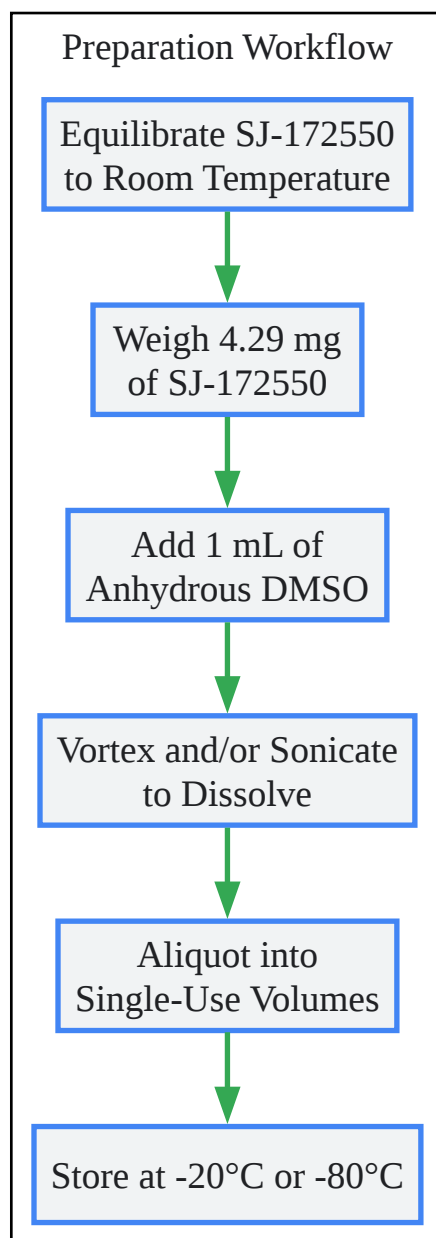
- Storage: Store the aliquots at -20°C for short-term storage (up to 1 year) or at -80°C for long-term storage (up to 2 years).[4]

Dilution for Cell-Based Assays

When preparing working solutions for cell culture experiments, the DMSO stock should be serially diluted. The final concentration of DMSO in the cell culture medium should be kept low (typically $\leq 0.5\%$) to avoid cytotoxicity.[7] Always include a vehicle control (medium with the same final concentration of DMSO) in your experiments.

Visualizations

Diagram 1: **SJ-172550** Stock Solution Workflow



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Caption: Workflow for preparing a 10 mM **SJ-172550** stock solution.

Diagram 2: **SJ-172550** Mechanism of Action



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Caption: **SJ-172550** inhibits MDMX, activating p53-mediated apoptosis.

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